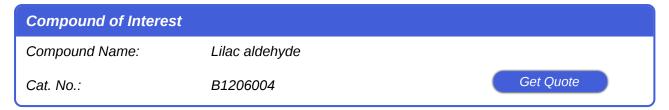


Commercial Availability and Suppliers of Lilac Aldehyde: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lilac aldehyde, a monoterpene aldehyde with a characteristic floral scent, exists as a mixture of eight possible stereoisomers. These isomers arise from three chiral centers in the molecule, leading to significant variations in their chemical and biological properties. While renowned in the fragrance industry, the distinct biological activities of individual lilac aldehyde stereoisomers are an emerging area of scientific interest. This technical guide provides an indepth overview of the commercial availability of lilac aldehyde and its stereoisomers, details on suppliers, and relevant technical information for researchers and drug development professionals.

Chemical Identity and Stereoisomers

The general structure of **lilac aldehyde** is 2-(5-methyl-5-vinyl-tetrahydrofuran-2-yl)propanal. The different stereoisomers are designated as **lilac aldehyde** A, B, C, D, and so on. The specific spatial arrangement of the substituents at the three chiral centers defines each isomer.



Stereoisomer	CAS Number	
(±)-Lilac Aldehyde (racemic mixture)	67920-63-2	
Lilac Aldehyde A ((2R,2'S,5'S)-)	53447-46-4[1]	
Lilac Aldehyde B ((2S,2'S,5'S)-)	53447-45-3	
Lilac Aldehyde C ((2S,2'R,5'S)-)	53447-48-6[2][3]	
Lilac Aldehyde D ((2R,2'R,5'S)-)	53447-47-5	
(2R,2'S,5'R)-Lilac Aldehyde	526214-73-3[4]	
(2S,2'R,5'R)-Lilac Aldehyde	526214-71-1[5]	

It is crucial for researchers to specify the desired stereoisomer when sourcing **lilac aldehyde**, as the biological effects can be highly stereospecific.

Commercial Availability and Suppliers

The commercial availability of **lilac aldehyde** varies significantly depending on whether a racemic mixture or a specific stereoisomer is required.

Racemic (±)-Lilac Aldehyde (CAS 67920-63-2):

The racemic mixture is the most readily available form of **lilac aldehyde**. It is offered by several chemical suppliers, often for use in the flavor and fragrance industry.

Supplier	Purity	Available Quantities	Notes
Parchem	-	Bulk and R&D quantities	-
The Good Scents Company	-	Varies by supplier	Lists multiple suppliers.
Chemical Sources Association	-	-	Can be contacted for flavor applications.[6]



Specific Stereoisomers:

The commercial availability of individual stereoisomers is limited, and they are often available in smaller quantities for research purposes. Some suppliers may offer custom synthesis services for specific isomers that are not readily in stock.

Isomer	Supplier	Purity	Available Quantities	Notes
Lilac Aldehyde A	-	-	-	-
Lilac Aldehyde B	Vulcanchem	-	-	Inquire for availability.
Lilac Aldehyde C	EvitaChem	-	-	Found in Lonicera japonica.[2]
Lilac Aldehyde D	-	-	-	-
Other Isomers	BOC Sciences	Custom Synthesis	Varies	Offers custom synthesis of chiral compounds.

Note: Purity, price, and availability are subject to change and should be confirmed directly with the suppliers. Researchers may need to engage with companies specializing in chiral synthesis to obtain specific, high-purity stereoisomers.[7][8][9]

Experimental Protocols Synthesis of Lilac Aldehyde Stereoisomers

A general synthetic route to **lilac aldehyde** stereoisomers involves the oxidation of the corresponding lilac alcohols. A common method employs Dess-Martin periodinane (DMP) as the oxidizing agent.

General Procedure for Dess-Martin Oxidation:



- Dissolve the desired lilac alcohol stereoisomer in anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., argon).
- Add Dess-Martin periodinane (1.1-1.5 equivalents) to the solution.
- Stir the reaction mixture at room temperature for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate (NaHCO₃) and a saturated aqueous solution of sodium thiosulfate (Na₂S₂O₃).
- Extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate (MgSO₄).
- Concentrate the solution under reduced pressure to yield the crude lilac aldehyde.

Purification

Purification of the synthesized **lilac aldehyde** is typically achieved by flash column chromatography on silica gel. The choice of solvent system for elution will depend on the polarity of the specific isomer and any impurities present.

Analysis

The stereoisomeric purity of **lilac aldehyde** is critical for biological studies. Enantioselective gas chromatography (GC) is the method of choice for separating and quantifying the different stereoisomers.

Typical GC-MS Parameters:

- Column: A chiral stationary phase column is essential for separating the stereoisomers.
- Carrier Gas: Helium is commonly used.
- Injector and Detector Temperature: Typically set around 250 °C.



- Oven Temperature Program: A temperature gradient is programmed to ensure optimal separation of the isomers.
- Detection: Mass spectrometry (MS) is used for identification and quantification.

Biological Activity and Signaling Pathways

While the primary application of **lilac aldehyde** has been in the fragrance industry, aldehydes as a class of molecules are known to be biologically active. They can modulate various cellular processes, though specific research on the signaling pathways of **lilac aldehyde** in the context of drug development is limited.

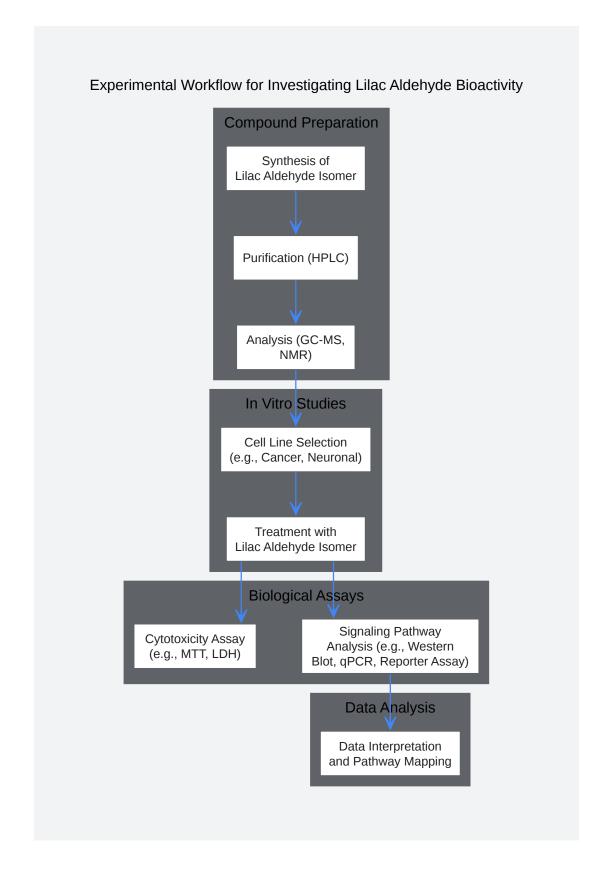
Aldehydes, being reactive electrophilic species, can interact with cellular nucleophiles such as proteins and DNA. This reactivity can lead to the activation of cellular stress response pathways. For instance, some aldehydes are known to activate the NF-kB and YAP signaling pathways, which are involved in inflammation, cell proliferation, and apoptosis. The enzyme aldehyde dehydrogenase 2 (ALDH2) plays a crucial role in detoxifying aldehydes within the cell.

Further research is needed to elucidate the specific signaling pathways modulated by individual **lilac aldehyde** stereoisomers. Such studies could reveal novel therapeutic targets for drug development.

Signaling Pathway Diagrams

As specific signaling pathways for **lilac aldehyde** are not yet well-defined in the scientific literature, a generalized workflow for investigating the biological activity of a novel compound like a **lilac aldehyde** stereoisomer is presented below.

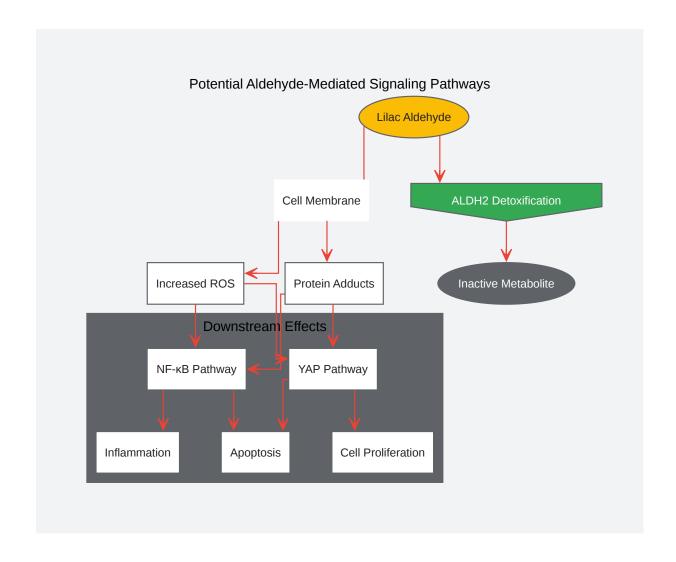




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Caption: A generalized experimental workflow for investigating the bioactivity of **lilac aldehyde** isomers.



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References



- 1. LILAC ALDEHYDE, (2R,2'S,5'S)- [drugfuture.com]
- 2. Buy alpha-Hexadecyl-2-(methylamino)tricyclo(3.3.1.1(sup 3,7))decane-2-ethanol hydrochloride (EVT-12919876) | 108736-86-3 [evitachem.com]
- 3. LILAC ALDEHYDE, (2S,2'R,5'S)- [drugfuture.com]
- 4. scent.vn [scent.vn]
- 5. LILAC ALDEHYDE, (2S,2'R,5'R)- [drugfuture.com]
- 6. (±)-lilac aldehyde, 67920-63-2 [thegoodscentscompany.com]
- 7. sciencedaily.com [sciencedaily.com]
- 8. Synthesis of chiral alpha-amino aldehydes linked by their amine function to solid support -PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Direct asymmetric syntheses of chiral aldehydes and ketones via N-acyl chiral auxiliary derivatives including chiral Weinreb amide equivalents Chemical Communications (RSC Publishing) [pubs.rsc.org]
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